

An In-depth Technical Guide to (-)-cis-2-Benzylaminocyclohexanemethanol: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	(-)-cis-2-Benzylaminocyclohexanemethanol
CAS No.:	71581-93-6
Cat. No.:	B1270552

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This guide provides a comprehensive technical overview of **(-)-cis-2-Benzylaminocyclohexanemethanol**, a chiral amino alcohol with significant applications in asymmetric synthesis and as a building block in the development of complex molecules. This document is intended for researchers, scientists, and professionals in the fields of organic chemistry, medicinal chemistry, and drug development.

Introduction: The Significance of Chiral 1,2-Amino Alcohols

(-)-cis-2-Benzylaminocyclohexanemethanol, also known as (-)-N-Benzyl-cis-2-hydroxymethylcyclohexylamine, belongs to the class of chiral 1,2-amino alcohols. This structural motif is of paramount importance in modern organic synthesis and medicinal chemistry. The presence of two vicinal stereocenters, coupled with the coordinating ability of the amino and hydroxyl groups, makes these molecules highly effective as chiral ligands and auxiliaries in a wide array of stereoselective transformations. The "cis" configuration of the

substituents on the cyclohexane ring enforces a specific spatial arrangement, which is crucial for achieving high levels of stereocontrol in catalyzed reactions. Understanding the physicochemical properties, synthesis, and reactivity of this compound is therefore essential for its effective utilization in the laboratory and in the development of new chemical entities.

Physicochemical and Spectroscopic Properties

A thorough understanding of the physical and chemical properties of a compound is the foundation for its successful application. The key properties of **(-)-cis-2-Benzylaminocyclohexanemethanol** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₂₁ NO	[1]
Molecular Weight	219.32 g/mol	[1]
Appearance	White to light yellow crystalline powder	[2]
Melting Point	67-69 °C	[1]
Optical Rotation ([α] ₂₀ /D, c=1 in methanol)	-24°	[1]
Purity	>98.0%	[2]
CAS Number	71581-93-6	[1]

Spectroscopic Data:

Spectroscopic techniques are indispensable for the structural elucidation and purity assessment of organic compounds.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are used to confirm the molecular structure of **(-)-cis-2-Benzylaminocyclohexanemethanol**. The proton NMR spectrum will show characteristic signals for the aromatic protons of the benzyl group, the methine and methylene protons of the cyclohexane ring, and the protons of the hydroxymethyl and amino groups.

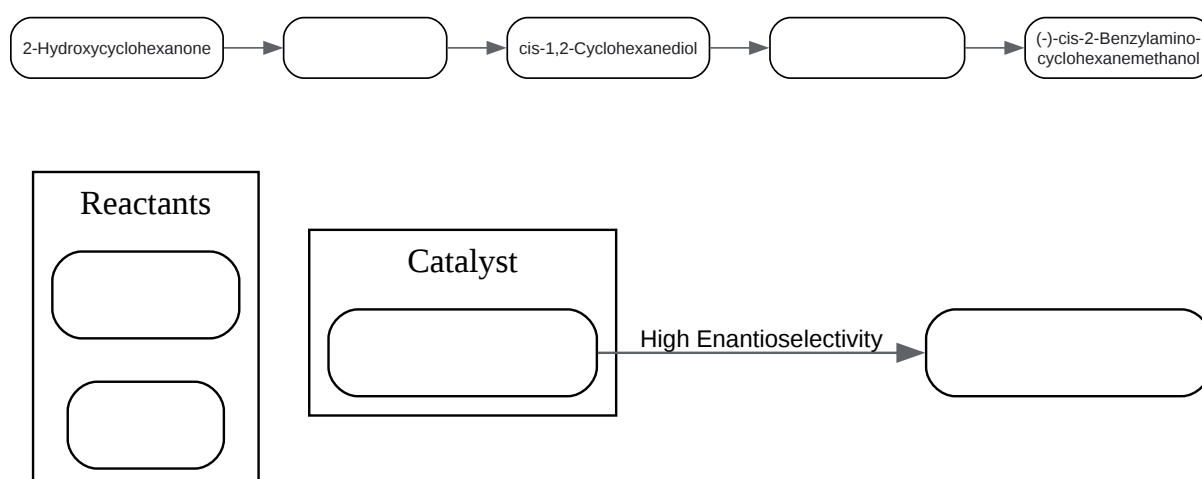
- Infrared (IR) Spectroscopy: The IR spectrum provides information about the functional groups present in the molecule. Key absorptions are expected for the O-H stretch of the alcohol, the N-H stretch of the secondary amine, C-H stretches of the aromatic and aliphatic portions, and C-N and C-O stretching vibrations.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound, further confirming its identity.

Synthesis of (-)-cis-2-Benzylaminocyclohexanemethanol

The enantioselective synthesis of chiral 1,2-amino alcohols is a well-established field in organic chemistry. While a specific, detailed, step-by-step protocol for the synthesis of **(-)-cis-2-Benzylaminocyclohexanemethanol** is not readily available in peer-reviewed literature, a highly plausible and effective route is through the reductive amination of a suitable keto-alcohol precursor. The following is an adapted, expert-devised protocol based on established methodologies for similar transformations.[3][4]

Proposed Synthetic Pathway: Diastereoselective Reduction and Reductive Amination

The synthesis can be envisioned in two key steps starting from commercially available materials. The rationale is to first establish the cis-relationship between the hydroxyl and the subsequent amino group.



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Sources

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